

Solubility of 4-bromo-2-thiophenecarboxylic acid in organic solvents

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Compound of Interest

Compound Name: 4-Bromo-2-thiophenecarboxylic acid

Cat. No.: B101367

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An In-depth Technical Guide to the Solubility of **4-bromo-2-thiophenecarboxylic acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-bromo-2-thiophenecarboxylic acid is a heterocyclic building block of significant interest in medicinal chemistry and materials science. Its structural motif is found in a variety of compounds with diverse biological activities and material properties. A comprehensive understanding of its physicochemical characteristics is fundamental for its effective application. Among these, solubility in organic solvents is a critical parameter that governs its utility in synthesis, purification, formulation, and various analytical procedures.

This technical guide provides an in-depth overview of the solubility of **4-bromo-2-thiophenecarboxylic acid**. While quantitative data is sparse in publicly available literature, this document outlines its qualitative solubility in common organic solvents and presents a detailed, standardized experimental protocol for the precise quantitative determination of its solubility.

Qualitative Solubility Profile

Based on information from chemical supplier databases, **4-bromo-2-thiophenecarboxylic acid** is generally soluble in several common organic solvents. This solubility is attributed to the

combination of the polar carboxylic acid functional group and the moderately polar thiophene ring. The qualitative solubility is summarized in the table below.

Solvent	Chemical Formula	Polarity	Qualitative Solubility
Diethyl Ether	$(C_2H_5)_2O$	Low	Soluble [1] [2]
Dichloromethane	CH_2Cl_2	Medium	Soluble [1] [2]
Benzene	C_6H_6	Non-polar	Soluble [1] [2]

It is important to note that "soluble" is a qualitative description. For process development, formulation, and other precise applications, quantitative solubility data is essential.

Experimental Protocol for Quantitative Solubility Determination

The following section details a robust gravimetric method for determining the equilibrium solubility of **4-bromo-2-thiophenecarboxylic acid** in an organic solvent at a specified temperature.

Materials and Equipment

- **4-bromo-2-thiophenecarboxylic acid** (purity >98%)
- Organic solvent of interest (analytical grade)
- Temperature-controlled orbital shaker or water bath
- Calibrated analytical balance (± 0.1 mg)
- Scintillation vials or flasks with airtight seals
- Volumetric flasks and pipettes
- Syringes and solvent-compatible syringe filters (e.g., 0.45 μ m PTFE)

- Pre-weighed glass vials for evaporation
- Vacuum oven or fume hood

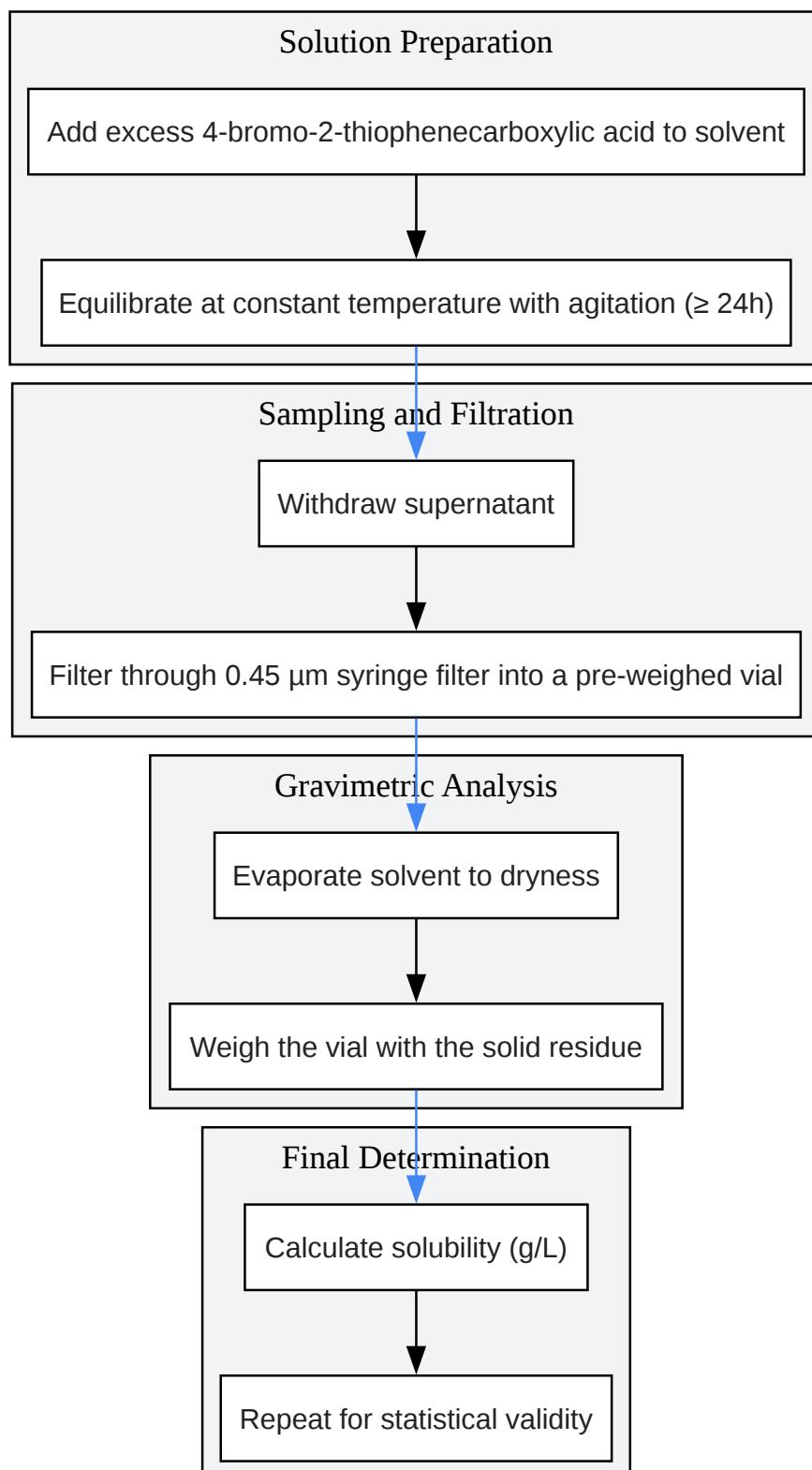
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **4-bromo-2-thiophenecarboxylic acid** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is necessary to ensure saturation.
 - Place the vial in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C).
 - Equilibrate the mixture for a minimum of 24 hours to ensure that equilibrium solubility is reached.
- Sample Collection and Filtration:
 - After the equilibration period, cease agitation and allow the excess solid to sediment.
 - Carefully withdraw a sample of the supernatant using a syringe, avoiding any solid particles.
 - Attach a syringe filter to the syringe and dispense a precise volume (e.g., 1-5 mL) of the clear, saturated solution into a pre-weighed vial. Record the exact volume transferred.
- Solvent Evaporation and Mass Determination:
 - Remove the solvent from the vial by evaporation. This can be done in a fume hood (for volatile solvents) or a vacuum oven at a moderate temperature to avoid decomposition of the solute.
 - Once the solid residue is completely dry (constant weight), place the vial in a desiccator to cool to room temperature.
 - Weigh the vial containing the dried solute on the analytical balance.

- Calculation of Solubility:
 - The mass of the dissolved **4-bromo-2-thiophenecarboxylic acid** is determined by subtracting the initial weight of the empty vial from the final weight.
 - Solubility is then calculated using the following equation:
$$\text{Solubility (g/L)} = \text{Mass of dissolved solid (g)} / \text{Volume of solution sample (L)}$$
- The experiment should be performed in triplicate to ensure the accuracy and reproducibility of the results.

Visualization of Experimental Workflow

The following diagram provides a visual representation of the experimental workflow for determining the solubility of **4-bromo-2-thiophenecarboxylic acid**.

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